

"N-methyl-3-morpholin-4-ylpropanamide" antimicrobial activity testing procedure

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Compound of Interest

Compound Name: *N-methyl-3-morpholin-4-ylpropanamide*

CAS No.: 344772-76-5

Cat. No.: B1321204

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Application Notes and Protocols

Topic: In Vitro Antimicrobial Activity Testing of **N-methyl-3-morpholin-4-ylpropanamide**

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Introduction and Scientific Rationale

The increasing prevalence of antimicrobial resistance necessitates the discovery and development of novel therapeutic agents. The morpholine chemical scaffold is a key feature in several approved drugs, including the antibiotic linezolid, and various derivatives have shown promising biological activities.[1] Compounds containing a morpholine ring have been investigated for a range of antimicrobial properties.[2][3][4] This document provides a comprehensive, standardized protocol for conducting in vitro antimicrobial susceptibility testing of the novel compound **N-methyl-3-morpholin-4-ylpropanamide**.

The primary objective of this protocol is to determine the quantitative antimicrobial activity of the test compound against a panel of clinically and industrially relevant microorganisms. This is

achieved by determining the Minimum Inhibitory Concentration (MIC) and the Minimum Bactericidal/Fungicidal Concentration (MBC/MFC).

- Minimum Inhibitory Concentration (MIC): Defined as the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after a specified incubation period.^[5] This metric is crucial for assessing the potency of a potential antimicrobial agent.
- Minimum Bactericidal/Fungicidal Concentration (MBC/MFC): Defined as the lowest concentration of an antimicrobial agent required to kill 99.9% of the initial microbial inoculum.^{[6][7][8]} This value distinguishes between agents that merely inhibit growth (microbiostatic) and those that actively kill the microorganism (microbicidal), a critical distinction for therapeutic applications.

The methodologies described herein are based on the internationally recognized standards set by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST) to ensure data accuracy, reproducibility, and comparability across different laboratories.^{[9][10][11][12][13][14]}

Safety and Handling Precautions

All laboratory procedures must be conducted in accordance with established safety guidelines.

- Chemical Safety: The specific toxicological properties of **N-methyl-3-morpholin-4-ylpropanamide** may not be fully characterized. Therefore, it should be treated as a potentially hazardous substance.^[15] Always consult the Material Safety Data Sheet (MSDS) before handling.^[16]
 - Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves (e.g., nitrile).^{[17][18]}
 - Handle the compound in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or aerosols.^{[16][18]}
 - In case of a spill, notify personnel and clean the area according to the MSDS guidelines.^[16]

- Biological Safety: All microbial cultures are potential pathogens. Work should be performed in a Biosafety Level 2 (BSL-2) laboratory by trained personnel.
 - Aseptic techniques must be strictly followed to prevent contamination.
 - All contaminated materials (e.g., pipette tips, microplates, culture tubes) must be decontaminated, typically by autoclaving, before disposal.
 - Always wash hands thoroughly after handling microbial cultures.[\[17\]](#)

Materials and Reagents

Test Compound and Control Antibiotics

- **N-methyl-3-morpholin-4-ylpropanamide** (Purity $\geq 95\%$)
- Positive Control Antibiotics (e.g., Gentamicin, Vancomycin, Amphotericin B)
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade

Microorganisms

A representative panel of quality control (QC) strains should be used, sourced from a recognized culture collection like the American Type Culture Collection (ATCC).[\[19\]](#) This ensures the use of well-characterized strains with defined susceptibility profiles.[\[19\]](#)[\[20\]](#)

- Gram-Positive Bacteria:
 - *Staphylococcus aureus* (e.g., ATCC 29213 or ATCC 25923)[\[20\]](#)[\[21\]](#)
 - *Enterococcus faecalis* (e.g., ATCC 29212)[\[20\]](#)
- Gram-Negative Bacteria:
 - *Escherichia coli* (e.g., ATCC 25922)[\[19\]](#)[\[20\]](#)
 - *Pseudomonas aeruginosa* (e.g., ATCC 27853)[\[20\]](#)
- Yeast (Fungus):

- *Candida albicans* (e.g., ATCC 90028)

Culture Media and Reagents

- Cation-Adjusted Mueller-Hinton Broth (CAMHB) for bacteria^[7]
- RPMI-1640 Medium with L-glutamine, buffered with MOPS, for fungi
- Tryptic Soy Agar (TSA) or Mueller-Hinton Agar (MHA) for bacterial subculturing
- Sabouraud Dextrose Agar (SDA) for fungal subculturing
- Sterile 0.9% Saline Solution
- 0.5 McFarland Turbidity Standard
- Sterile 96-well, U-bottom microtiter plates
- Sterile reagent reservoirs
- Spectrophotometer or densitometer

Experimental Protocols

Protocol 1: Preparation of Stock Solutions and Inoculum

Rationale: Accurate preparation of the test compound and standardization of the microbial inoculum are the most critical steps for ensuring the reproducibility and accuracy of susceptibility testing.^[9] The inoculum density must be tightly controlled because an overly dense or sparse culture will lead to false-resistant or false-susceptible MIC results, respectively.

4.1.1 Preparation of Test Compound Stock Solution

- Objective: To prepare a high-concentration stock solution for serial dilutions.
- Procedure:
 - Accurately weigh a precise amount of **N-methyl-3-morpholin-4-ylpropanamide** powder.

- Dissolve the compound in 100% sterile DMSO to create a final stock concentration of 10 mg/mL (10,000 µg/mL).
- Causality Note: DMSO is often used for its ability to dissolve a wide range of organic compounds that are poorly soluble in aqueous media. However, its final concentration in the test wells should not exceed 1-2% to avoid antimicrobial effects or growth inhibition from the solvent itself.
- Vortex thoroughly until the compound is completely dissolved.
- Sterilize the solution by passing it through a 0.22 µm syringe filter into a sterile tube.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

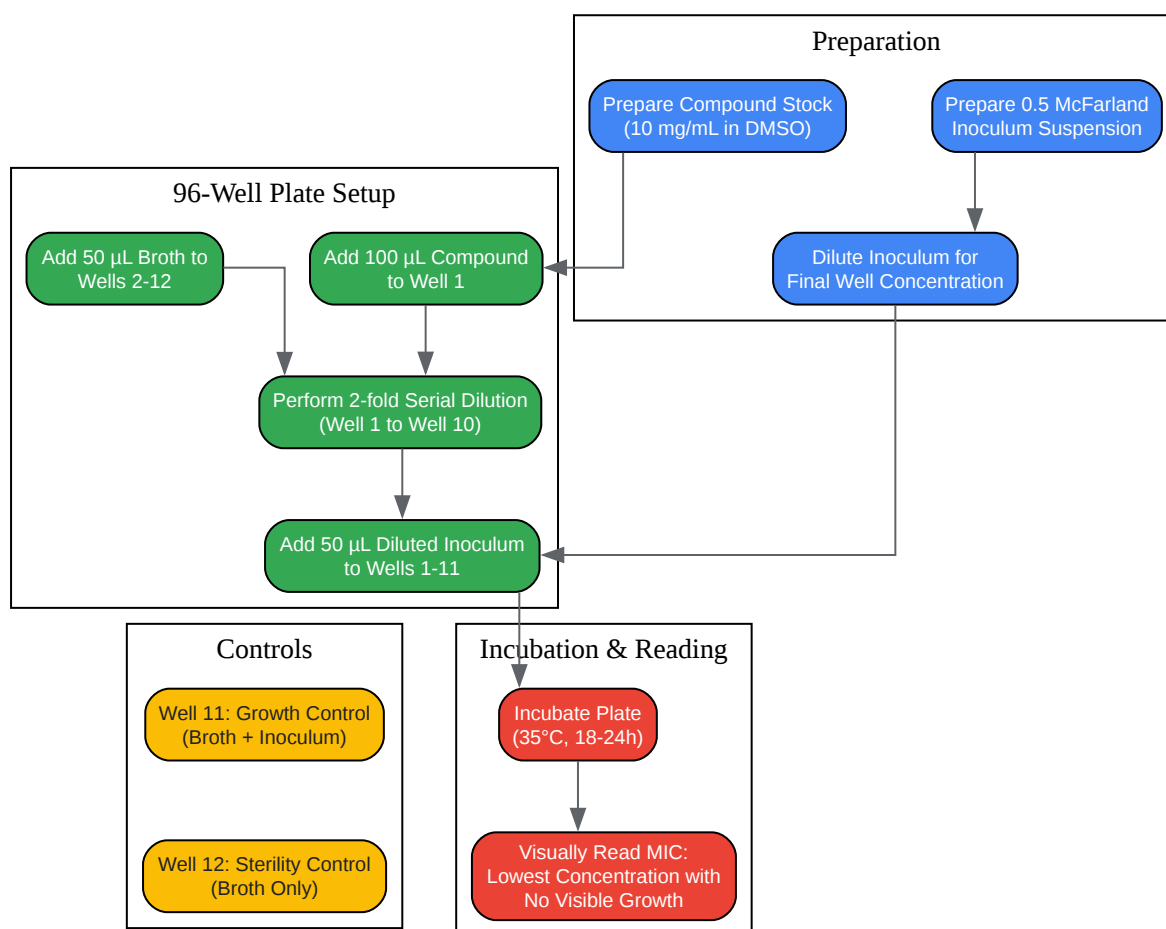
4.1.2 Preparation of Microbial Inoculum

- Objective: To prepare a microbial suspension standardized to a 0.5 McFarland turbidity, which corresponds to approximately 1.5×10^8 Colony Forming Units (CFU)/mL for bacteria.
- Procedure:
 - From a fresh (18-24 hour) culture plate, select 3-5 well-isolated colonies of the test microorganism using a sterile loop.
 - Transfer the colonies into a tube containing 3-5 mL of sterile saline.
 - Vortex the tube to create a smooth, homogenous suspension.
 - Adjust the turbidity of the suspension to match that of a 0.5 McFarland standard. This can be done visually against a white background with contrasting black lines or more accurately using a spectrophotometer (absorbance of 0.08-0.10 at 625 nm).
 - This standardized suspension is now ready for the final dilution step before inoculating the microtiter plates.

Protocol 2: Determination of Minimum Inhibitory Concentration (MIC)

Rationale: The broth microdilution method is a standardized, quantitative technique that determines the MIC by exposing a standard inoculum of a microorganism to serial dilutions of an antimicrobial agent in a liquid medium.[5][9][11][13] It is considered a reference method by both CLSI and EUCAST.[9][10]

Workflow Diagram: Broth Microdilution for MIC Determination



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Caption: Workflow for MIC determination via broth microdilution.

Procedure:

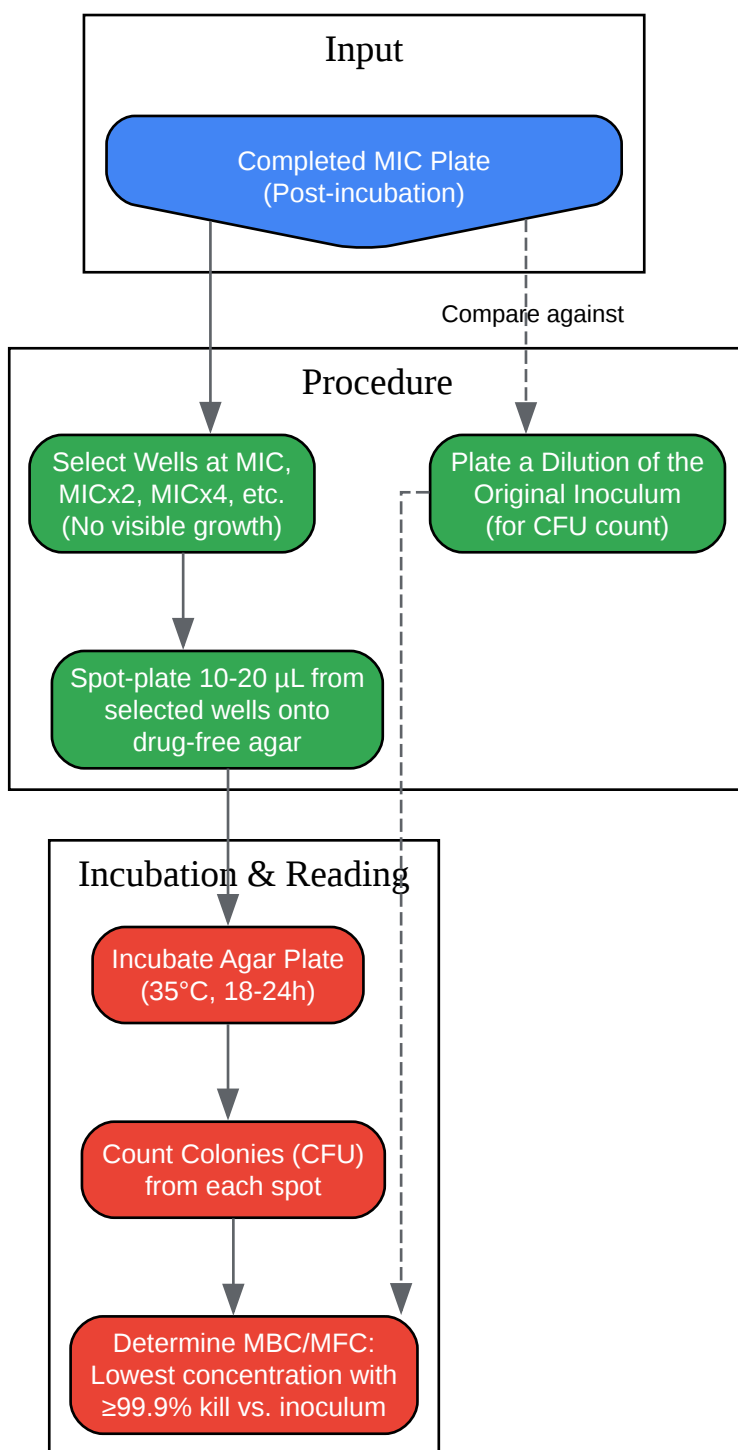
- Plate Setup:
 - Add 50 μ L of the appropriate sterile broth (CAMHB for bacteria, RPMI for fungi) to wells 2 through 12 of a 96-well microtiter plate.
 - Prepare an intermediate dilution of the test compound stock. For a starting test concentration of 256 μ g/mL, add the appropriate amount of stock solution to broth.
 - Add 100 μ L of this diluted test compound to well 1. The final volume in well 1 is 100 μ L.
- Serial Dilution:
 - Using a multichannel pipette, transfer 50 μ L from well 1 to well 2. Mix by pipetting up and down.
 - Continue this 2-fold serial dilution process from well 2 to well 10.
 - After mixing in well 10, discard the final 50 μ L. Wells 1-10 now contain 50 μ L of serially diluted compound.
- Inoculation:
 - Dilute the 0.5 McFarland suspension into fresh broth to achieve a final target concentration of 5×10^5 CFU/mL in each well after inoculation. This typically requires a 1:100 dilution followed by a 1:2 dilution in the plate.
 - Add 50 μ L of this final diluted inoculum to wells 1 through 11. The final volume in these wells is now 100 μ L.
- Controls (Self-Validation):
 - Well 11 (Growth Control): Contains 50 μ L of broth and 50 μ L of inoculum. This well must show turbidity for the test to be valid.

- Well 12 (Sterility Control): Contains 100 μ L of uninoculated broth. This well must remain clear.
- Incubation:
 - Seal the plate (e.g., with an adhesive film) to prevent evaporation.
 - Incubate at $35 \pm 2^{\circ}\text{C}$ for 18-24 hours for most bacteria or 24-48 hours for fungi.
- Reading the MIC:
 - The MIC is the lowest concentration of the compound at which there is no visible growth (i.e., the first clear well).[22] Growth is observed as turbidity or a pellet at the bottom of the well.

Protocol 3: Determination of Minimum Bactericidal/Fungicidal Concentration (MBC/MFC)

Rationale: This protocol is a direct extension of the MIC assay and is essential for determining whether the compound has a cidal (killing) or static (inhibitory) effect.[22][23] It involves subculturing from the clear wells of the MIC plate onto agar to see if any viable organisms remain.

Workflow Diagram: MBC/MFC Determination



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Caption: Workflow for MBC/MFC determination following an MIC test.

Procedure:

- Subculturing:
 - Following the determination of the MIC, select the wells corresponding to the MIC value and at least two higher concentrations (e.g., MIC, 2x MIC, 4x MIC).
 - Mix the contents of each selected well thoroughly.
 - Using a calibrated pipette, take a 10 μ L aliquot from each of these wells and spot-plate it onto a quadrant of a fresh, drug-free agar plate (MHA/TSA for bacteria, SDA for fungi).
- Incubation:
 - Allow the spots to dry completely before inverting the plate.
 - Incubate the agar plate under the same conditions used for the MIC assay.
- Reading the MBC/MFC:
 - After incubation, count the number of colonies (CFUs) in each spot.
 - The MBC/MFC is defined as the lowest concentration that results in a $\geq 99.9\%$ (or 3-log) reduction in CFU compared to the original inoculum count.[\[6\]](#)[\[22\]](#)

Data Presentation and Interpretation

Quantitative data should be summarized in a clear, tabular format.

Table 1: Example MIC and MBC Data for **N-methyl-3-morpholin-4-ylpropanamide**

Microorganism	Strain (ATCC)	MIC (µg/mL)	MBC (µg/mL)	Interpretation (MBC/MIC Ratio)
S. aureus	29213	16	32	Cidal (2)
E. coli	25922	64	>256	Static (>4)
P. aeruginosa	27853	128	>256	Static (>2)
C. albicans	90028	32	128	Static (4)
Gentamicin	(Control)	0.5	1	Cidal (2)

Interpretation:

- The MBC/MIC ratio is a useful metric for classifying the antimicrobial effect.
- A ratio of ≤ 4 is generally considered bactericidal/fungicidal.
- A ratio of > 4 is generally considered bacteriostatic/fungistatic.

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